Comprehensive Structural Elucidation of 4-Bromo-2-Cyclopropyl-1,3-Thiazole

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Compound of Interest

Compound Name:	*4-BROMO-2-CYCLOPROPYL-1,3-THIAZOLE*
CAS No.:	*1086381-69-2*
Cat. No.:	*B1519386*

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Executive Summary & Strategic Importance

In medicinal chemistry, **4-bromo-2-cyclopropyl-1,3-thiazole** (CAS: 1086381-69-2) serves as a critical "scaffold hunter" intermediate. Its value lies in the orthogonality of its functional groups: the C2-cyclopropyl group provides metabolic stability and lipophilicity, while the C4-bromide acts as a precise handle for Suzuki-Miyaura or Buchwald-Hartwig cross-couplings.

The Critical Challenge: The primary analytical hurdle is regiochemistry. Direct bromination of 2-cyclopropylthiazole thermodynamically favors the C5 position due to the higher acidity and nucleophilicity of the C5 position compared to C4. Consequently, researchers often inadvertently synthesize the 5-bromo isomer while believing they have the 4-bromo target.

This guide details a self-validating spectroscopic workflow to unambiguously distinguish the target **4-bromo-2-cyclopropyl-1,3-thiazole** from its 5-bromo regioisomer.

Synthetic Context & Impurity Profile

Understanding the synthesis dictates the elucidation strategy.

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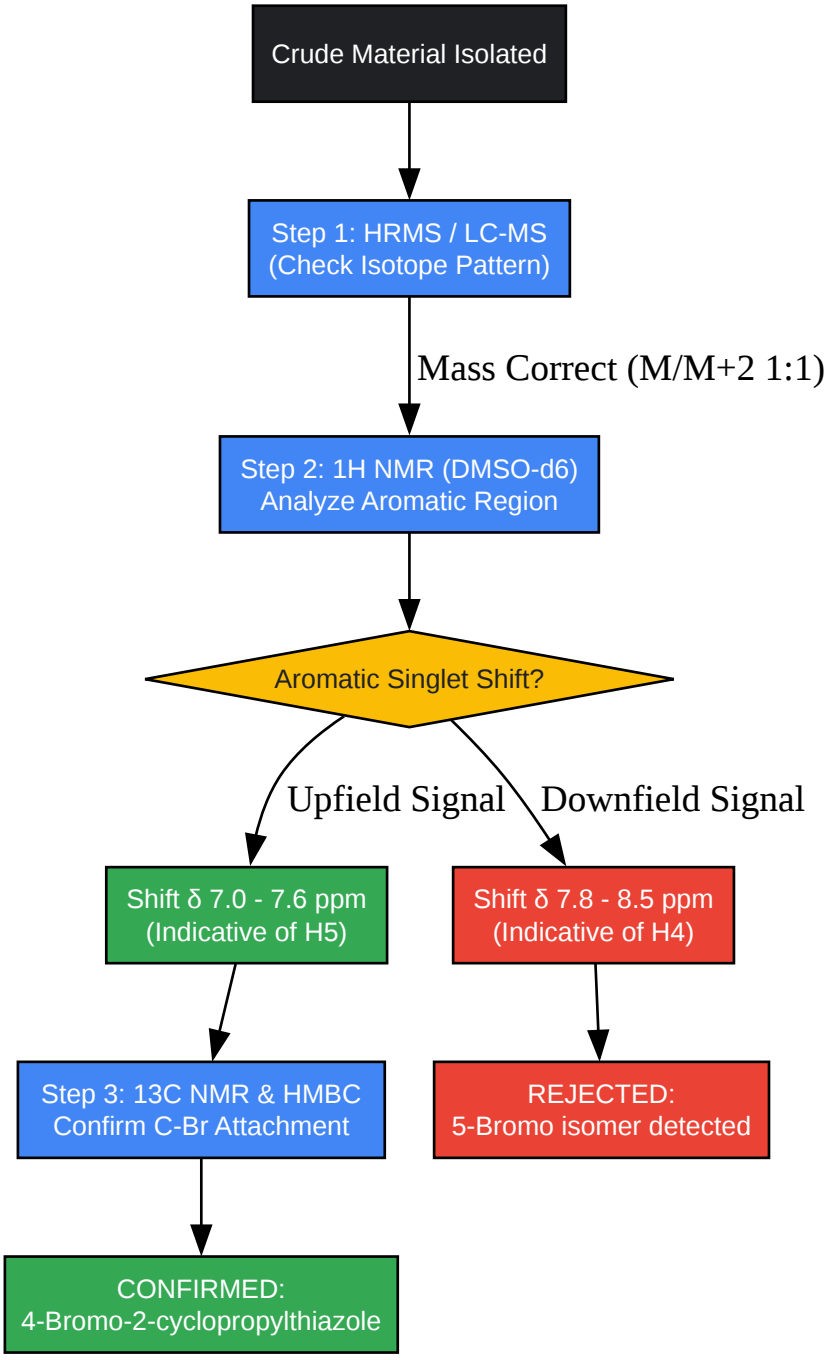
- Route A (Hantzsch Synthesis): Reaction of cyclopropanecarbothioamide with 1,3-dibromoacetone (or equivalent). Risk:[1] Formation of regioisomers if the ketone is asymmetric.
- Route B (Direct Bromination): Bromination of 2-cyclopropylthiazole. Risk:[1] High probability of obtaining 5-bromo-2-cyclopropylthiazole (Major Impurity).

Therefore, the analytical protocol must prove the bromine is at C4, not C5.

Analytical Workflow: The "Decision Tree"

The following flowchart outlines the logical progression for structural confirmation.

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Figure 1: Logic flow for distinguishing thiazole regioisomers.

Mass Spectrometry (MS)

Before expensive NMR time, confirm the presence of bromine.

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- Method: LC-MS (ESI+) or GC-MS (EI).
- Expected Result:
  - Molecular Ion:

    and

    .
  - Isotopic Pattern: A distinct 1:1 doublet intensity ratio for

    and

    , characteristic of the

    Br and

    Br natural abundance.
  - Note: If the ratio is not 1:1, suspect dechlorination (if Cl reagents were used) or lack of halogenation.

Nuclear Magnetic Resonance (NMR) Elucidation

This is the definitive method for regiochemical assignment.

H NMR: The "Shift Logic" Test

The chemical shift of the single aromatic proton is the primary differentiator.

- Thiazole Electronic Bias: The Nitrogen atom (N3) is electronegative and deshields the adjacent C4-proton. The Sulfur atom (S1) is less deshielding to the C5-proton.
- Rule of Thumb: H4 is always downfield (higher ppm) relative to H5.

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Feature	Target: 4-Bromo Isomer	Impurity: 5-Bromo Isomer
Structure	Br at C4; Proton at C5	Br at C5; Proton at C4
Proton Environment	Adjacent to Sulfur (S1)	Adjacent to Nitrogen (N3)
Predicted Shift ( )	7.20 – 7.60 ppm (Singlet)	7.90 – 8.40 ppm (Singlet)
Cyclopropyl Coupling	No significant NOE to Ring H	Potential weak NOE to H4

Protocol:

- Dissolve ~5 mg sample in DMSO-d . (DMSO is preferred over CDCl to prevent potential acid-catalyzed exchange and for sharper peaks).
- Acquire standard 1H spectrum (16 scans).
- Validation: If the aromatic singlet appears >7.8 ppm, you likely have the 5-bromo isomer.

C NMR & HMBC: The "Smoking Gun"

If the proton shift is ambiguous (e.g., solvent effects),

C NMR provides confirmation via the Heavy Atom Effect.

- Carbon Shifts:
  - C4 (N=C-C): Typically ~130–140 ppm.
  - C5 (S-C=C): Typically ~115–125 ppm.
  - Effect of Br: Bromine substitution causes an upfield shift (shielding) of ~5–10 ppm on the attached carbon (Heavy Atom Effect).

Data Interpretation Table:

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Carbon Position	Target (4-Br)	Isomer (5-Br)
C2 (S-C=N)	~170 - 175 ppm	~170 - 175 ppm
C4	~120 - 128 ppm (C-Br)	~138 - 145 ppm (C-H)
C5	~118 - 125 ppm (C-H)	~105 - 112 ppm (C-Br)

HMBC (Heteronuclear Multiple Bond Correlation) Workflow: To prove connectivity without relying solely on shifts:

- Run HMBC (optimized for

  Hz).
- Locate the Cyclopropyl-CH proton signal (~2.2 ppm).
- Look for a long-range coupling (3-bond) from the Cyclopropyl-CH to the Thiazole C2.
- Locate the Aromatic Proton (H5 or H4).
- Target Confirmation (4-Br): The aromatic proton is H5. It should show a strong 3-bond correlation to C4 (the brominated carbon). It will not show a strong correlation to the Nitrogen (N3 is silent in HMBC).
- Isomer Confirmation (5-Br): The aromatic proton is H4. It should show a strong 3-bond correlation to C2 (the cyclopropyl-bearing carbon) and C5 (the brominated carbon).

Experimental Protocols

Protocol A: Sample Preparation for High-Res NMR

- Solvent: DMSO-d

  (99.9% D) + 0.03% TMS (v/v).
- Concentration: 10 mg in 600

  L.

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- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).
- Filtration: Filter solution through a cotton plug in a glass pipette to remove suspended inorganic salts (e.g., NaBr from synthesis) which can broaden lines.

Protocol B: Data Acquisition Parameters (600 MHz)

- Temperature: 298 K (25°C).
- Pulse Sequence:zg30 (30° pulse angle) to allow faster relaxation.
- Relaxation Delay (D1): 2.0 seconds (ensure quantitative integration of the cyclopropyl vs aromatic protons).
- Spectral Width: -2 to 14 ppm.

References

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- NMR Shift Prediction: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.
- Heavy Atom Effect in 13C NMR: Levy, G. C., & Lichter, R. L. (1979). Nitrogen-15 Nuclear Magnetic Resonance Spectroscopy. Wiley. (Discusses halogen effects on heterocyclic carbons).
- Database Verification: SDBS (Spectral Database for Organic Compounds), AIST. (Use for comparing parent thiazole shifts).
- Synthesis Reference (Analogous): "Regioselective synthesis of 2,4-disubstituted thiazoles." Journal of Organic Chemistry.

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Sources

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